

GSK5750 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK5750

Cat. No.: B13438811

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Technical Support Center: GSK2879552

A Note on Compound Identification: The compound "GSK5750" as specified in the query could not be identified. This guide has been developed for GSK2879552, a well-documented, selective, and irreversible inhibitor of Lysine-specific demethylase 1 (LSD1/KDM1A), which is likely the intended compound of interest.

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of GSK2879552.

Frequently Asked Questions (FAQs)

Q1: How should I store GSK2879552 upon receipt?

A: GSK2879552 is typically shipped as a crystalline solid at room temperature.^[1] Upon receipt, it is recommended to store the powder at -20°C for long-term stability.^{[1][2][3][4]}

Q2: What are the recommended storage conditions for GSK2879552 stock solutions?

A: Once dissolved, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored under the following conditions:

- -80°C: Stable for up to 1 year.
- -20°C: Stable for up to 1-6 months.

Always seal storage containers tightly and protect them from moisture.

Q3: In which solvents is GSK2879552 soluble?

A: GSK2879552 has varying solubility in common laboratory solvents. It is recommended to use fresh, anhydrous solvents, as hygroscopic DMSO can negatively impact solubility.

- DMSO: Soluble at concentrations ranging from ≥ 12.8 mg/mL to 87 mg/mL.
- Water (dihydrochloride salt): Soluble up to 100 mg/mL.
- PBS (pH 7.2): Soluble up to 5 mg/mL.
- DMF: Soluble up to 1 mg/mL.

Q4: I'm having trouble dissolving the compound. What should I do?

A: If you experience difficulty dissolving GSK2879552, particularly at higher concentrations, the following techniques can be employed:

- Ultrasonication: Use an ultrasonic bath to aid dissolution.
- Warming: Gently warm the solution to 37°C or up to 60°C.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitated out of solution after freezing.	The concentration may be too high for the solvent, or the solution was not fully dissolved initially.	Gently warm and vortex/sonicate the solution to redissolve. Consider preparing a lower concentration stock solution or storing it at -80°C instead of -20°C.
Inconsistent results in cell-based assays.	1. Compound degradation due to improper storage or multiple freeze-thaw cycles. 2. Incomplete dissolution of the compound.	1. Prepare fresh aliquots from a new stock solution. Ensure proper storage conditions are met. 2. Before use, ensure the compound is fully dissolved. If necessary, warm and sonicate the solution.
Low solubility in aqueous media for in vitro assays.	GSK2879552 has limited solubility in aqueous buffers.	Prepare a high-concentration stock solution in DMSO and then dilute it into your aqueous assay buffer. Ensure the final DMSO concentration is compatible with your experimental system and below the threshold for cellular toxicity.

Stability and Storage Conditions Summary

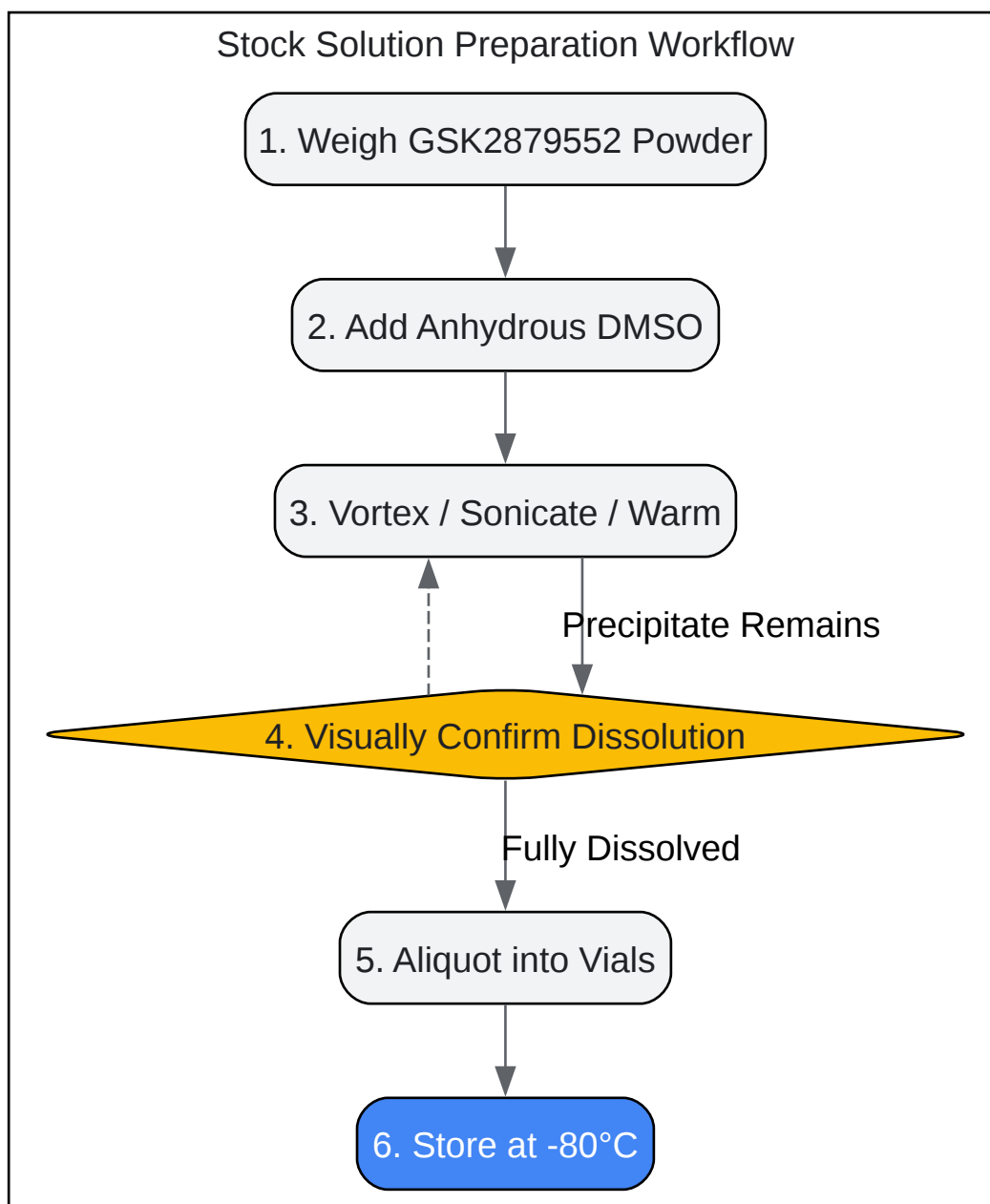
The stability of GSK2879552 varies depending on whether it is in solid form or in solution.

Form	Storage Temperature	Reported Stability	Source
Powder (Solid)	-20°C	≥ 4 years	
4°C	2 years		
In Solvent (DMSO)	-80°C	6 months - 1 year	
-20°C	1 - 6 months		

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the required amount of GSK2879552 powder (Molecular Weight: 364.48 g/mol for the free base). For 1 mg of compound, you will need 274.36 µL of DMSO to make a 10 mM solution.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the compound.
- **Solubilization:** Vortex the solution vigorously. If necessary, use an ultrasonic bath and gently warm the solution to ensure complete dissolution.
- **Aliquoting and Storage:** Once fully dissolved, dispense the stock solution into single-use aliquots in tightly sealed vials. Store the aliquots at -80°C.



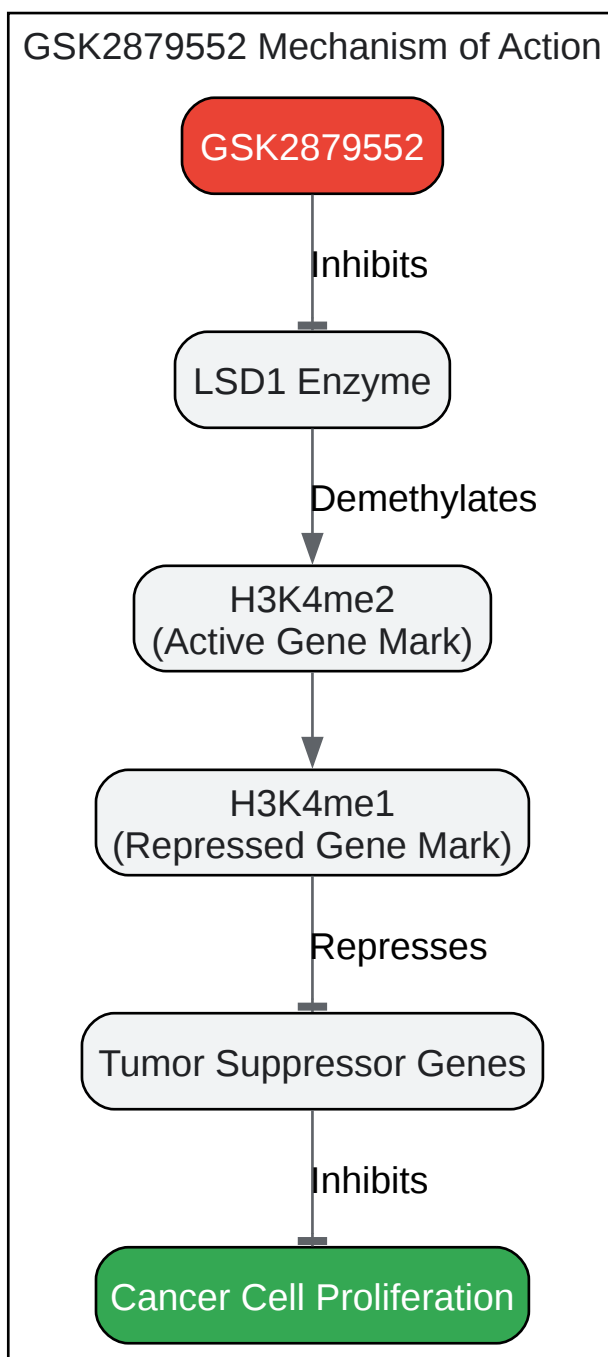
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Caption: Workflow for preparing GSK2879552 stock solutions.

Signaling Pathway and Mechanism of Action

GSK2879552 is an irreversible inhibitor of Lysine-specific demethylase 1 (LSD1), an enzyme that plays a critical role in gene transcription by demethylating histone H3 on lysine 4 (H3K4) and lysine 9 (H3K9). By inhibiting LSD1, GSK2879552 prevents the removal of methyl groups

from H3K4, leading to an increase in H3K4 methylation. This epigenetic modification results in the increased expression of tumor-suppressor genes, which can inhibit the proliferation of cancer cells, particularly in small cell lung cancer and acute myeloid leukemia.



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Caption: Mechanism of action of GSK2879552 as an LSD1 inhibitor.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. raybiotech.com [raybiotech.com]
- 4. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [GSK5750 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13438811#gsk5750-stability-and-storage-conditions\]](https://www.benchchem.com/product/b13438811#gsk5750-stability-and-storage-conditions)

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